

Technical Guide: Physicochemical Properties of **tert-Butyl 4-phenylpiperidine-1-carboxylate**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl 4-phenylpiperidine-1-carboxylate*

Cat. No.: *B187407*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **tert-butyl 4-phenylpiperidine-1-carboxylate**, a key intermediate in the synthesis of various pharmaceutical compounds. Due to the limited availability of experimental data for the unsubstituted parent compound, this guide also includes data for closely related and commonly encountered derivatives. This information is crucial for researchers in drug discovery and development for optimizing reaction conditions, designing formulation strategies, and predicting pharmacokinetic profiles.

Core Physicochemical Properties

The physical properties of **tert-butyl 4-phenylpiperidine-1-carboxylate** and its derivatives are summarized below. It is important to note that the properties of the parent compound are not well-documented in publicly available literature. Therefore, data for key substituted analogs are provided for comparative purposes.

Property	tert-Butyl 4-cyano-4-phenylpiperidine-1-carboxylate	tert-Butyl 4-(4-aminophenyl)piperidine-1-carboxylate	tert-Butyl 4-hydroxypiperidine-1-carboxylate
CAS Number	158144-79-7[1]	170011-57-1[2]	109384-19-2[3]
Molecular Formula	C ₁₇ H ₂₂ N ₂ O ₂ [1]	C ₁₆ H ₂₄ N ₂ O ₂ [2]	C ₁₀ H ₁₉ NO ₃ [3]
Molecular Weight	286.37 g/mol [1]	276.37 g/mol [2]	201.26 g/mol [3]
Appearance	White crystalline solid	Not specified	Not specified
Melting Point	Not specified	Not specified	Not specified
Boiling Point	Not specified	Not specified	Not specified
Solubility	Good solubility	Not specified	Not specified
Storage Condition	2-8°C	Not specified	Not specified

Experimental Protocols

Detailed experimental protocols for determining key physicochemical properties are essential for ensuring data accuracy and reproducibility. The following are generalized procedures that can be adapted for **tert-butyl 4-phenylpiperidine-1-carboxylate** and its derivatives.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. A sharp melting range typically signifies a high-purity compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- **Sample Preparation:** A small amount of the dry, finely powdered compound is packed into a capillary tube to a height of 2-3 mm. The tube can be tapped gently to ensure tight packing.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the end of melting) are recorded. This range is the melting point of the compound.

Solubility Determination

Understanding a compound's solubility in various solvents is crucial for its application in synthesis, purification, and formulation. The shake-flask method is a standard protocol for determining equilibrium solubility.

Materials:

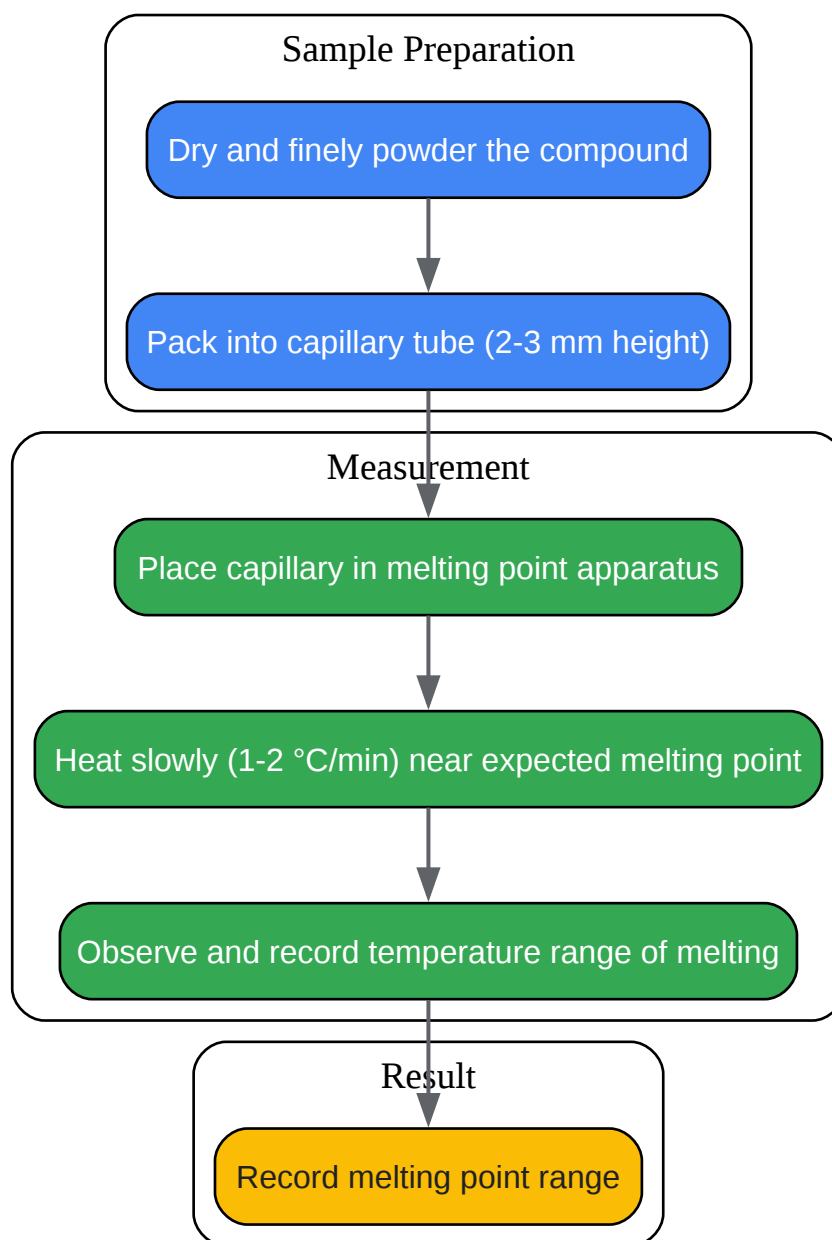
- The compound of interest
- A selection of solvents (e.g., water, ethanol, methanol, dichloromethane, acetone, hexane)
- Small, sealable glass vials
- Orbital shaker or vortex mixer
- Analytical balance
- Filtration device (e.g., syringe filter)
- Analytical instrument for quantification (e.g., HPLC-UV)

Procedure:

- **Preparation of Saturated Solution:** An excess amount of the solid compound is added to a known volume of the solvent in a vial. The vial is then sealed to prevent solvent evaporation.
- **Equilibration:** The vials are agitated in a constant temperature shaker for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, the vials are left to stand, allowing any undissolved solid to settle.
- **Sample Collection and Filtration:** A clear aliquot of the supernatant is carefully withdrawn and filtered to remove any remaining solid particles.
- **Quantification:** The concentration of the dissolved compound in the filtrate is determined using a suitable and validated analytical method, such as HPLC-UV. The solubility is then expressed in units like mg/mL or mol/L.

Diagrams

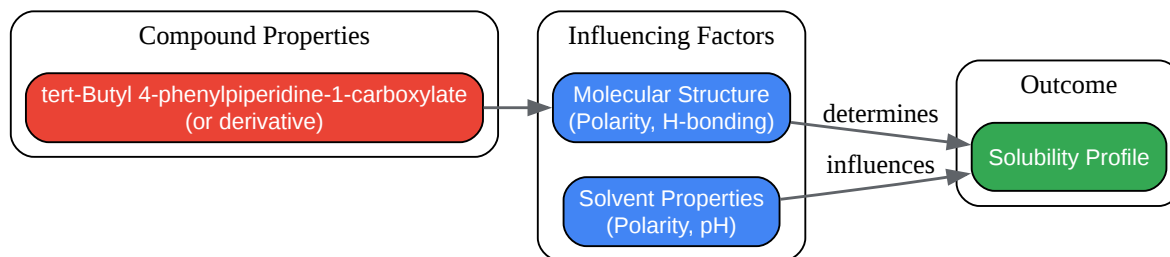
Experimental Workflow for Melting Point Determination



[Click to download full resolution via product page](#)

Caption: Workflow for the determination of a compound's melting point.

Logical Relationship in Solubility Enhancement



[Click to download full resolution via product page](#)

Caption: Factors influencing the solubility of the target compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tert-butyl 4-cyano-4-phenylpiperidine-1-carboxylate | C17H22N2O2 | CID 10708369 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tert-Butyl 4-(4-aminophenyl)piperidine-1-carboxylate | C16H24N2O2 | CID 21940085 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Tert-butyl 4-hydroxypiperidine-1-carboxylate | C10H19NO3 | CID 643502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of tert-Butyl 4-phenylpiperidine-1-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b187407#tert-butyl-4-phenylpiperidine-1-carboxylate-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com